

Application Note: Methods for Detecting TRAIL Induction by TIC10

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Compound of Interest

Compound Name: TIC10 isomer

CAS No.: 41276-02-2

Cat. No.: B1683152

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Audience: Researchers, scientists, and drug development professionals.

Introduction

TIC10, also known as ONC201, is a promising small molecule anti-cancer agent that has garnered significant attention for its ability to induce apoptosis in tumor cells while largely sparing normal tissues[1]. A primary mechanism of its action is the induction of Tumor Necrosis Factor (TNF)-related apoptosis-inducing ligand (TRAIL), a cytokine that plays a role in immune surveillance against tumors[2][3]. TIC10 treatment leads to a sustained upregulation of the TRAIL gene (TNFSF10), resulting in increased expression of the TRAIL protein. This can trigger apoptosis through an autocrine or paracrine mechanism by binding to its death receptors, DR4 and DR5, on cancer cells[2][4].

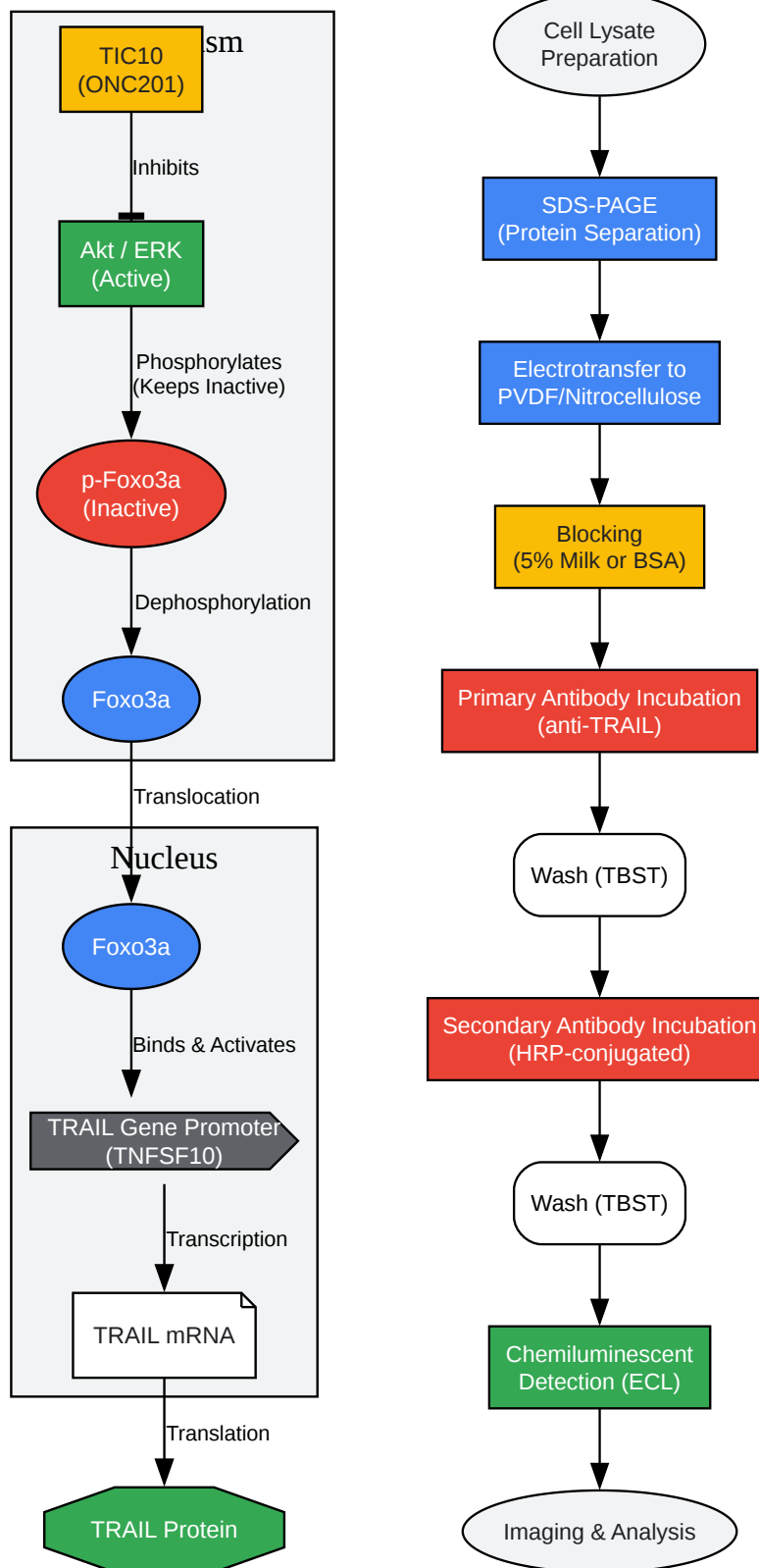
The induction of TRAIL is a critical biomarker for TIC10 activity. Therefore, accurate and robust methods to detect and quantify this induction are essential for preclinical research and clinical development. This guide provides detailed protocols and technical insights for measuring TIC10-mediated TRAIL induction at the mRNA and protein levels.

Mechanism of Action: TIC10-Mediated TRAIL

Induction

Understanding the signaling pathway is crucial for designing experiments and interpreting results. TIC10 exerts its effects through a dual-inhibition mechanism. It inactivates the protein kinase B (Akt) and extracellular signal-regulated kinase (ERK) pathways[2][3]. This dual inhibition leads to the dephosphorylation of the transcription factor Forkhead box O3a (Foxo3a).

Once dephosphorylated, Foxo3a translocates from the cytoplasm to the nucleus. In the nucleus, Foxo3a binds directly to the promoter region of the TNFSF10 gene, activating its transcription and leading to the synthesis of TRAIL mRNA and, subsequently, TRAIL protein[2][3][5]. More recent studies also show that TIC10 can activate the integrated stress response (ISR), which can also contribute to the upregulation of the TRAIL pathway[4][6][7].



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References

- 1. Identification of TRAIL-inducing compounds highlights small molecule ONC201/TIC10 as a unique anti-cancer agent that activates the TRAIL pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. TIC10/ONC201: a bend in the road to clinical development - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 4. ONC201/TIC10 plus TLY012 anti-cancer effects via apoptosis inhibitor downregulation, stimulation of integrated stress response and death receptor DR5 in gastric adenocarcinoma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Critical role of FOXO3a in carcinogenesis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. profiles.foxchase.org [profiles.foxchase.org]
- 7. Frontiers | The integrated stress response in cancer progression: a force for plasticity and resistance [[frontiersin.org](https://www.frontiersin.org/)]
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